Technical Guide: Regioselective Synthesis of 3-Iodo-4-methylphenol

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Compound of Interest

Compound Name:	*3-Iodo-4-methylphenol*
CAS No.:	*626250-54-2*
Cat. No.:	*B3147577*

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Executive Summary

- Target Molecule: **3-Iodo-4-methylphenol** (CAS: 626250-54-2).[1]
- Primary Challenge: Overcoming the ortho-directing power of the C1-hydroxyl group to functionalize the C3 position.
- Solution: Utilization of a carbonate linker to sterically and electronically favor nitration at the C3 position, followed by functional group interconversion (Nitro

  Amine

  Iodo).
- Applications: Critical intermediate for Suzuki-Miyaura cross-couplings in drug discovery (e.g., modulating potency in kinase inhibitors).

Retrosynthetic Analysis

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The retrosynthesis disconnects the C-I bond via a diazonium intermediate, tracing back to 3-amino-4-methylphenol. The pivotal step is the formation of 3-nitro-4-methylphenol, which cannot be synthesized by direct nitration of p-cresol (which yields the 2-nitro isomer).

- Disconnection: C–I

  C–N

  C–NH

  C–NO

  .

- Strategic Pivot: Protection of p-cresol as bis(4-methylphenyl) carbonate allows nitration to occur at the 3-position, likely due to the bulk of the carbonate group blocking the 2-position and the electron-withdrawing nature of the carbonyl reducing the activation of the oxygen, allowing the methyl group's directing effects to compete.

Experimental Methodology

Phase 1: Synthesis of 3-Nitro-4-methylphenol (The Regioselective Step)

This phase uses the carbonate method to force nitration at the meta-position relative to the oxygen.

Step 1.1: Formation of p-Cresol Carbonate

- Reagents: p-Cresol, Triphosgene (solid phosgene equivalent), Pyridine, Dichloromethane (DCM).
- Protocol:
  - Dissolve p-cresol (2.0 eq) and pyridine (2.2 eq) in anhydrous DCM at 0°C.
  - Slowly add a solution of triphosgene (0.34 eq) in DCM dropwise over 1 hour. Caution: Phosgene generation. Use a scrubber.

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- Allow to warm to room temperature (RT) and stir for 4 hours.
- Quench with water, extract with DCM, wash with 1M HCl and brine.
- Concentrate to yield bis(4-methylphenyl) carbonate as a white solid.

Step 1.2: Nitration of the Carbonate

- Reagents: Bis(4-methylphenyl) carbonate, Fuming Nitric Acid (HNO

  ), Sulfuric Acid (H

  SO

).
- Protocol:
  - Dissolve the carbonate in concentrated H

    SO

    at -5°C.
  - Add fuming HNO

    (2.1 eq) dropwise, maintaining temperature below 0°C.
  - Stir for 1–2 hours. The steric bulk of the carbonate directs the nitro group to the 3-position (ortho to methyl).
  - Pour onto crushed ice to precipitate bis(3-nitro-4-methylphenyl) carbonate. Filter and wash with cold water.

Step 1.3: Hydrolysis to 3-Nitro-4-methylphenol

- Reagents: Aqueous Ammonia (NH

  OH) or NaOH.
- Protocol:

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- Suspend the nitrated carbonate in 10% NaOH solution.
- Heat to reflux for 2 hours to cleave the carbonate linkage.
- Cool and acidify with HCl to pH 2.
- Extract the yellow precipitate (3-nitro-4-methylphenol) with ethyl acetate. Recrystallize from ethanol/water if necessary.

Phase 2: Reduction to 3-Amino-4-methylphenol

- Reagents: H

  gas (balloon), Pd/C (10% w/w) or Fe powder/NH

  Cl.
- Protocol:
  - Dissolve 3-nitro-4-methylphenol in Methanol.
  - Add 10% Pd/C catalyst (5 mol%).
  - Stir under H

    atmosphere at RT for 4–6 hours.
  - Filter through Celite to remove catalyst.
  - Concentrate to yield 3-amino-4-methylphenol as an off-white solid.[2] Note: Aminophenols are oxidation-sensitive; store under inert gas.

Phase 3: Sandmeyer Iodination (Target Synthesis)

- Reagents: NaNO

  , HCl, KI, Urea.
- Protocol:

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- Diazotization: Suspend 3-amino-4-methylphenol (1.0 eq) in 6M HCl (excess) at 0°C. Add aqueous NaNO

  (1.1 eq) dropwise. Stir for 20 min. Solution turns clear/yellow.

- Urea Quench: Add a small amount of urea to destroy excess nitrous acid (prevents side reactions).

- Iodination: Slowly add a solution of Potassium Iodide (KI, 1.5 eq) in water. Gas evolution (N

) will occur.

- Stir at RT for 1 hour, then heat to 60°C for 30 min to ensure complete decomposition of the diazonium salt.

- Workup: Cool, extract with diethyl ether. Wash the organic layer with saturated Na

  S

  O

  (sodium thiosulfate) to remove iodine color.

- Purification: Dry over MgSO

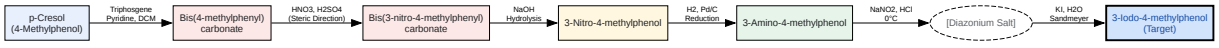
  and concentrate. Purify via silica gel column chromatography (Hexanes/EtOAc 9:1) to isolate **3-iodo-4-methylphenol**.

Data Summary & Stoichiometry

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Step	Transformation	Key Reagents	Critical Parameter	Typical Yield
1	Carbonate Formation	Triphosgene, Pyridine	Temp < 5°C	90-95%
2	Nitration	HNO, H SO	Regiocontrol (Steric)	80-85%
3	Hydrolysis	NaOH, Reflux	Complete cleavage	>95%
4	Reduction	H , Pd/C	Inert Atmosphere	90%
5	Iodination	NaNO , KI	Temp control (0°C)	65-75%

Visual Pathway Analysis



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Figure 1: Step-wise synthetic logic flow for the regioselective synthesis of **3-Iodo-4-methylphenol**, highlighting the carbonate protection strategy.

Critical Quality Attributes (CQA)

- Regio-purity: The primary impurity is the 2-iodo isomer. The carbonate route minimizes this, but HPLC analysis should confirm <1% 2-iodo content.
- Safety: The diazonium intermediate is unstable; do not isolate. Triphosgene is highly toxic; handle in a fume hood.

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- Stability: The final product is a phenol and an aryl iodide; store away from light to prevent liberation of iodine.

References

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Sources

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